

Toxicological Profile of Tetradec-6-ene: An In-Depth Technical Guide

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Compound of Interest

Compound Name: Tetradec-6-ene

Cat. No.: B15400221

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Disclaimer: Specific toxicological data for **tetradec-6-ene** is limited in publicly available literature. This guide summarizes the available data for the closely related isomer, 1-tetradecene, and the broader category of C14 alpha-olefins, which are considered relevant surrogates for toxicological assessment. The information presented should be interpreted with this context in mind.

Executive Summary

This technical guide provides a comprehensive overview of the current toxicological data relevant to **tetradec-6-ene** exposure. Due to the scarcity of data for this specific isomer, this report focuses on the toxicological profile of 1-tetradecene and the C14 alpha-olefin category. The primary audience for this document includes researchers, scientists, and drug development professionals. The guide covers acute and repeated-dose toxicity, genotoxicity, carcinogenicity, and reproductive toxicity. All quantitative data are presented in structured tables, and key experimental protocols are detailed. Visualizations of a general toxicological assessment workflow are provided to aid in understanding the evaluation process.

Chemical and Physical Properties

Tetradec-6-ene is a member of the alkene family with the molecular formula C₁₄H₂₈. As an internal olefin, its properties are expected to be similar to other C14 alkenes. For context, the properties of the well-studied isomer, 1-tetradecene, are provided below.

Property	Value for 1-Tetradecene
Molecular Formula	C14H28
Molecular Weight	196.38 g/mol
Boiling Point	252 °C
Melting Point	-12 °C
Flash Point	107 °C (closed cup)
Water Solubility	Insoluble
log Pow (Octanol/Water Partition Coefficient)	7.08

Toxicological Data

The toxicological data presented below is primarily for 1-tetradecene and the C14 alpha-olefin category.

Acute Toxicity

Acute toxicity studies assess the effects of a single, high-dose exposure to a substance.

Endpoint	Species	Route	Value	Reference
LD50	Rat	Oral	> 5,000 mg/kg	[1]
LD50	Rabbit	Dermal	> 2,020 mg/kg	[2]
LC50	Rat	Inhalation (4h, dust/mist)	> 5 mg/L	[3]
LC50	Rat	Inhalation (1h, dust/mist)	> 9.9 mg/l	[2][4]

Skin and Eye Irritation

Studies on C14-C16 alpha-olefin blends indicate that they are slightly irritating to the skin and eyes of rabbits[5]. Repeated or prolonged contact with 1-tetradecene may cause skin dryness

and cracking due to its defatting properties[3][6].

Repeated Dose Toxicity

Repeated dose toxicity studies evaluate the effects of long-term or repeated exposure to a substance.

Study Type	Species	Route	NOAEL/NOEL	Observations	Reference
42-51 days	Rat	Oral (gavage)	1000 mg/kg bw/day	Based on data from similar substances.	[2]
Repeated Dose	Rat	Oral	> 100 mg/kg	Low toxicity. Alterations in body and organ weights and changes in some hematological values at higher doses. Male rat-specific kidney damage was noted.	[7]
Repeated Dose	Rat	Inhalation	> 1000 ppm	Low toxicity.	[7]

Genotoxicity

Genotoxicity assays are used to determine if a substance can cause damage to genetic material.

Assay	System	Result	Reference
Mutagenicity	Bacterial or mammalian cell cultures	Non-mutagenic	[8]
Genotoxicity	Various assays for C6-C14 alpha-olefins	Not genotoxic	[5][7]

Carcinogenicity

No ingredient of 1-tetradecene at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA.

Reproductive and Developmental Toxicity

Screening level tests on 1-tetradecene indicate no adverse effects on reproduction or fetal development[5][7]. A study on a similar substance showed a NOAEL for parental and F1 generation of 1000 mg/kg bw/day[2].

Experimental Protocols

Detailed experimental protocols for the cited studies are not fully available in the public domain. However, many of the safety data sheets and OECD reports indicate that the studies were conducted in accordance with established guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

General Protocol for Acute Oral Toxicity (as per OECD Guideline 420, 423, or 425):

- **Test Animals:** Typically, young adult rats of a single sex (usually females) are used.
- **Housing and Fasting:** Animals are housed in standard laboratory conditions and fasted prior to dosing.
- **Dose Administration:** The test substance is administered in a single dose by gavage.
- **Observation Period:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for a period of 14 days.

- Necropsy: At the end of the observation period, all animals are subjected to a gross necropsy.

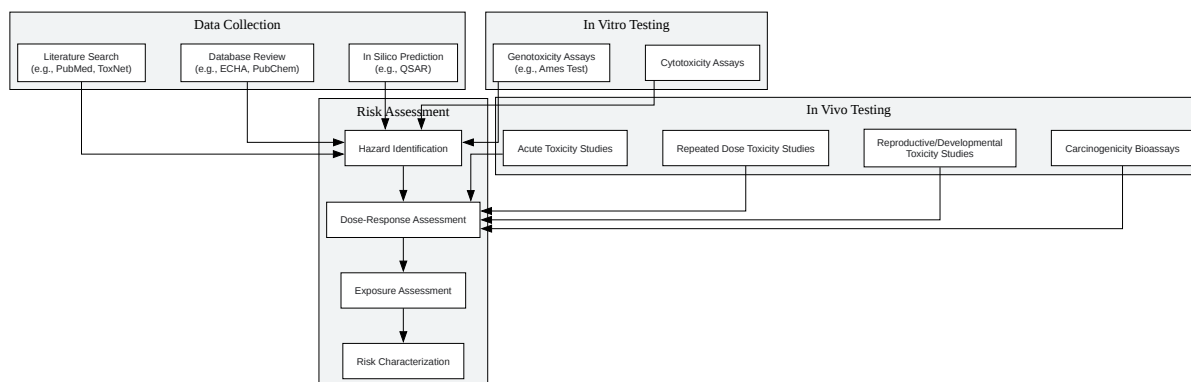
General Protocol for Skin Irritation (as per OECD Guideline 404):

- Test Animals: Albino rabbits are typically used.
- Test Substance Application: A small area of the animal's skin is shaved, and the test substance is applied to the skin under a gauze patch.
- Exposure Duration: The exposure period is typically 4 hours.
- Observation: The skin is observed for signs of erythema (redness) and edema (swelling) at specified intervals after patch removal.

Visualizations

General Toxicological Assessment Workflow

The following diagram illustrates a general workflow for assessing the toxicology of a chemical substance.

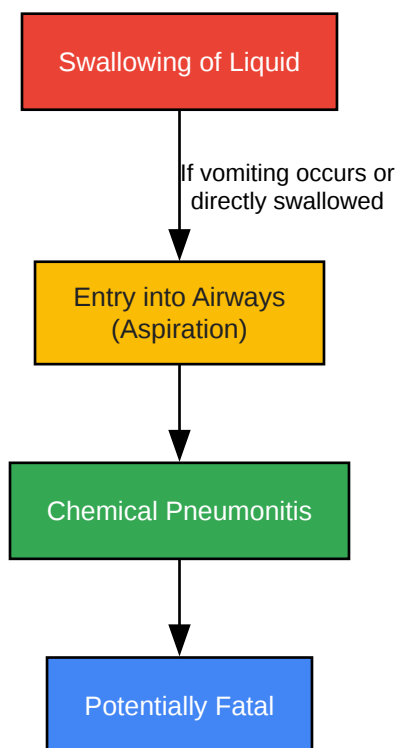


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General Toxicological Assessment Workflow

Aspiration Hazard Logic

The primary hazard identified for 1-tetradecene is aspiration toxicity. The following diagram outlines the logical progression of this hazard.



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Aspiration Hazard Progression

Conclusion

The available toxicological data for 1-tetradecene and the C14 alpha-olefin category suggest a low order of acute and systemic toxicity. The primary health concern is aspiration into the lungs if swallowed, which can lead to chemical pneumonitis. Repeated exposure may cause skin dryness and cracking. There is no evidence of mutagenicity, carcinogenicity, or reproductive toxicity from the available screening-level data. It is crucial to reiterate that these conclusions are based on data from surrogate substances. Further studies on **tetradec-6-ene** itself would be necessary for a definitive toxicological profile.

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